

# Personal protective equipment for handling XMD8-87

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## Compound of Interest

Compound Name: XMD8-87  
Cat. No.: B15578104

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## Essential Safety and Handling Guide for XMD8-87

For Researchers, Scientists, and Drug Development Professionals




This guide provides crucial safety and logistical information for the handling and disposal of **XMD8-87**, a potent inhibitor of Tyrosine Kinase Non-receptor 2 (TNK2), also known as Activated CDC42 kinase 1 (ACK1). Given that the full toxicological properties of this compound may not be fully known, adherence to these guidelines is critical to ensure personnel safety and prevent environmental contamination. This document is intended to supplement, not replace, your institution's standard safety protocols and a thorough review of the full Safety Data Sheet (SDS) which should be obtained from your supplier.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific, publicly accessible Safety Data Sheet for **XMD8-87** was not available for direct consultation, general safety information for similar kinase inhibitors suggests that **XMD8-87** should be handled as a potentially hazardous substance. The following recommendations are based on best practices for handling potent, powdered chemical compounds in a research laboratory setting.

### 1.1 GHS Hazard Classification (Assumed)

The following table outlines the assumed GHS classifications based on data for similar compounds.

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2	 alt text	Warning	H319: Causes serious eye irritation.

## 1.2 Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure.

Equipment	Specification	Purpose
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from dust particles and splashes.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood. If weighing powder outside a ventilated enclosure, a NIOSH-approved N95 or higher-rated respirator may be necessary.	Prevents inhalation of fine powder.

## Handling and Storage

Proper handling and storage are essential to maintain the integrity of **XMD8-87** and ensure the safety of laboratory personnel.

### 2.1 Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the essential steps for safely handling **XMD8-87** powder and preparing solutions.

## XMD8-87 Handling Workflow



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*Workflow for Safe Handling of XMD8-87*

## 2.2 Storage Conditions

Form	Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 3 years	Keep in a tightly sealed container, protected from light and moisture.
Stock Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.

## 2.3 Solubility Data

Solvent	Solubility
DMSO	Soluble
Ethanol	Sparingly Soluble
Water	Insoluble

# Emergency Procedures

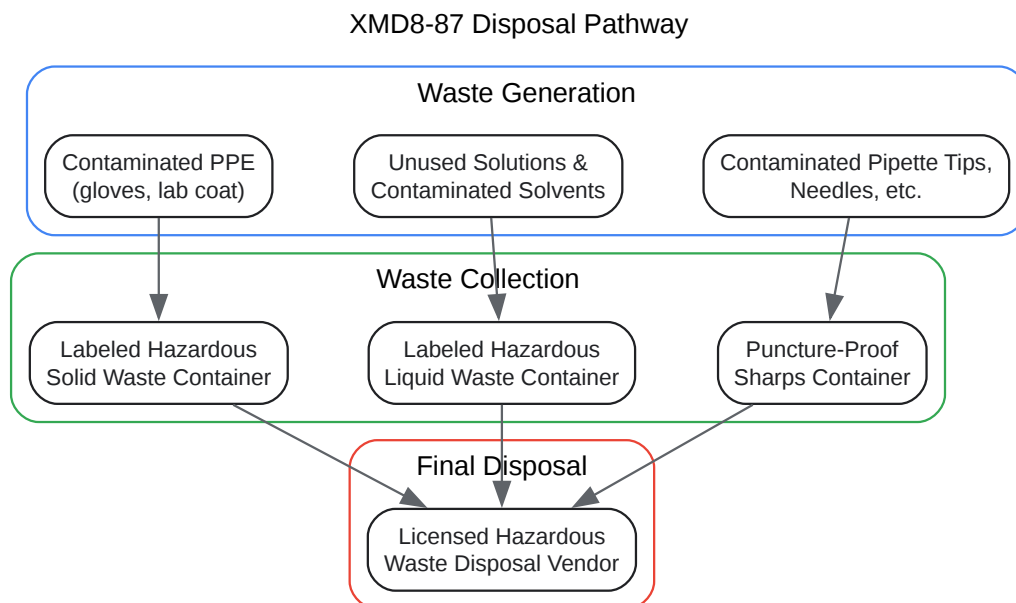
Immediate and appropriate action is critical in the event of an exposure or spill.

Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do not induce vomiting unless directed to do so by medical personnel.
Spill	Small Spill: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements. Large Spill: Use a shovel to put the material into a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and allow to evacuate through the sanitary system.

## Disposal Plan

All waste generated from the handling of **XMD8-87** must be considered hazardous.

### 4.1 Waste Categorization and Disposal Route



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*Disposal workflow for **XMD8-87** waste.*

## 4.2 Decontamination Procedure

- All surfaces and equipment that have come into contact with **XMD8-87** should be thoroughly decontaminated.
- A suitable decontamination solution (e.g., a solution of detergent and water, followed by a solvent rinse such as ethanol) should be used.
- All materials used for decontamination (e.g., wipes, paper towels) should be disposed of as hazardous waste.

Disclaimer: This information is provided as a guide and is not exhaustive. Researchers are responsible for conducting their own risk assessments and adhering to all applicable local,

state, and federal regulations regarding the handling and disposal of chemical substances. Always consult the Safety Data Sheet (SDS) provided by the manufacturer before use.

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